

common issues and solutions for HMPAD detector noise

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest				
Compound Name:	HMPAD			
Cat. No.:	B120148	Get Quote		

HMPAD Detector Technical Support Center

Welcome to the technical support center for Hybrid Photon Counting Pixel Array Detectors (HMPADs). This guide is designed to help researchers, scientists, and drug development professionals troubleshoot common issues related to detector noise and image artifacts, ensuring the highest quality data for your experiments.

Frequently Asked Questions (FAQs)

Q1: I am seeing salt-and-pepper "noise" in my images. What is the likely cause?

A1: While **HMPAD**s are designed to be free of electronic readout noise and dark current, you may observe sporadic, high-intensity pixels that resemble "salt-and-pepper" noise.[1] These are often the result of high-energy particles, such as cosmic rays, interacting with the detector sensor.[2][3] These events are random and appear as sharp, bright spots affecting one or a few pixels.

Q2: How can I confirm if the "noise" is from cosmic rays?

A2: A common method to identify cosmic ray artifacts is to acquire two sequential images of the same sample under identical conditions.[3] Since cosmic ray events are random, they are unlikely to appear in the same pixel location on both images.[3] By comparing the two images, pixels with abnormally high counts that are present in one image but not the other are likely due to cosmic rays.



Q3: What are "hot" or "dead" pixels, and how do they differ from cosmic rays?

A3: "Hot" pixels are pixels that consistently show a high signal even in the absence of a primary X-ray source, while "dead" pixels are unresponsive and consistently show zero or very low counts. Unlike cosmic rays, these are persistent defects in the detector and will appear in the same location in every image. These can be caused by manufacturing imperfections or damage to the detector.

Q4: My diffraction spots appear elongated or streaked. What could be causing this?

A4: If you observe streaking or "saturation trails" originating from intense diffraction spots, it is likely that the pixel's electron capacity has been exceeded. When a pixel becomes saturated with a high photon flux, the excess charge can spill over into adjacent pixels along the readout column, creating a trail.[2]

Q5: I am observing a diffuse, low-level background "glow" in my images. What is the source?


A5: A diffuse background can sometimes be attributed to sample fluorescence. This occurs when the sample emits X-rays at a different energy than the incident beam, which can be detected by the **HMPAD**. This is more common when the energy of the incident X-ray beam is just above an absorption edge of an element in your sample.

Troubleshooting Guides Issue 1: Random, High-Intensity Pixels (Cosmic Rays)

Symptoms:

- Sporadic bright pixels appearing in different locations in sequential images.
- "Salt-and-pepper" appearance in the data.





Caption: Troubleshooting workflow for cosmic ray artifacts.

Experimental Protocol for Cosmic Ray Removal:

 Acquisition: Collect two consecutive frames of the same region of interest with identical exposure times.




- Comparison: Use image analysis software to compare the two frames.
- Identification: A pixel is identified as a cosmic ray hit if its intensity in one frame is significantly higher than in the corresponding pixel of the other frame and also significantly higher than its neighboring pixels.
- Correction: The value of the identified cosmic ray pixel is replaced by the value of the corresponding pixel in the other frame or by the median value of its neighboring pixels. Many data analysis software packages have built-in cosmic ray removal filters.

Issue 2: Persistent Defective Pixels ("Hot" or "Dead" Pixels)

Symptoms:

Pixels that are consistently bright or dark in the same location across all images.





Caption: Workflow for correcting persistent defective pixels.

Experimental Protocol for Generating a Bad Pixel Mask:


- Dark Frame Acquisition: With the X-ray source off, acquire a series of at least 10 dark frames with a typical exposure time for your experiment.
- Hot Pixel Identification: Calculate the mean and standard deviation for each pixel across the
 dark frames. Pixels with a mean value significantly above the average (e.g., > 5 standard
 deviations) can be flagged as "hot".
- Dead Pixel Identification: Acquire a flat-field image by exposing the detector to a uniform Xray source. Pixels that show consistently zero or very low counts compared to their neighbors can be flagged as "dead".
- Mask Creation: Create a binary mask file where defective pixels are assigned a specific value (e.g., 1) and good pixels are assigned another (e.g., 0).
- Mask Application: Most detector control software allows for the application of a pixel mask, which will exclude the flagged pixels from the final image data or replace their values with an interpolated value from neighboring pixels.[1]

Issue 3: High Count Rate Issues (Saturation and Dead Time)

Symptoms:

- Streaking or "bleeding" from intense diffraction peaks.
- Loss of intensity linearity at high photon fluxes.





Caption: Troubleshooting high count rate issues.

Experimental Protocol for Dead-Time Correction:

- Characterization: The dead time of a detector is a characteristic parameter that is typically
 provided by the manufacturer. It represents the short period after detecting a photon during
 which the pixel is "blind" and cannot register another event.
- Correction Formula: The true photon count rate (N_true) can be estimated from the measured count rate (N_measured) and the dead time (τ) using the following formula:
 N true = N measured / (1 N measured * τ)



• Application: This correction should be applied to your data during processing, especially when comparing intensities of strong and weak signals.

Quantitative Data Summary


Issue	Potential Cause	Key Parameter	Typical Value/Observa tion	Recommended Action
Random Bright Pixels	Cosmic Rays	Event Rate	Sporadic, non- reproducible	Apply cosmic ray removal filter
Persistent Defective Pixels	Detector Blemish	Pixel Response	Consistently high or zero	Create and apply a bad pixel mask
Image Streaking	Pixel Saturation	Photon Flux	Exceeds pixel capacity	Reduce incident flux or exposure time
Intensity Non-	Detector Dead Time	Count Rate	High count rates	Apply dead-time correction
Diffuse Background	Sample Fluorescence	Energy Spectrum	Broad peak below incident energy	Adjust energy threshold

Issue 4: Fluorescence Background

Symptoms:

• A diffuse, glowing background that obscures weak signals.





Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. media.dectris.com [media.dectris.com]
- 2. media.dectris.com [media.dectris.com]



- 3. An Algorithm for the Removal of Cosmic Ray Artifacts in Spectral Data Sets PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [common issues and solutions for HMPAD detector noise]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b120148#common-issues-and-solutions-for-hmpaddetector-noise]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com